

A Technical Guide to the Physical Properties of 7-Methoxy-2-tetralone

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Compound of Interest

Compound Name: 7-Methoxy-2-tetralone

Cat. No.: B1200426

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For Researchers, Scientists, and Drug Development Professionals

Introduction

7-Methoxy-2-tetralone, with the CAS number 4133-34-0, is a chemical compound that belongs to the tetralone family. Its structure consists of a tetralone backbone with a methoxy group substituted at the seventh position. This compound serves as a valuable intermediate in the synthesis of various organic molecules and has been a subject of interest in medicinal chemistry.^[1] Research has indicated its potential in the development of novel therapeutic agents, attributed to its biological activities which are reported to include antimicrobial, antioxidant, and anti-inflammatory properties. Furthermore, studies have suggested its potential as an anticancer agent.^[2] This guide provides a comprehensive overview of the core physical properties of **7-Methoxy-2-tetralone**, along with detailed experimental protocols for their determination and a visualization of its synthesis workflow.

Core Physical Properties

The physical characteristics of **7-Methoxy-2-tetralone** are crucial for its handling, storage, and application in synthetic chemistry and drug design. The following table summarizes its key physical properties.

Physical Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₂ O ₂	[2][3]
Molecular Weight	176.21 g/mol	[2][3][4]
Appearance	Clear yellow to orange liquid after melting; also described as a solid.	
Melting Point	23-24 °C	[5][6]
Boiling Point	124-126 °C at 1.5 mmHg	[3][5][7]
Density	1.13 g/mL at 25 °C	[3][5][7]
Refractive Index	n _{20/D} 1.566	[3][5][7]
Solubility	Soluble in organic solvents such as ethanol and acetone; sparingly soluble in water. Water solubility has been reported as 1.151 g/L.	[6]
Storage Temperature	2-8°C	[3][5][6]

Experimental Protocols

Accurate determination of physical properties is fundamental for the characterization and quality control of chemical compounds. The following are detailed methodologies for the key experiments cited.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure substance, the melting point is a sharp, well-defined temperature. Impurities tend to lower and broaden the melting point range.

Methodology: Capillary Method

- Sample Preparation: A small amount of finely powdered, dry **7-Methoxy-2-tetralone** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is attached to a thermometer with the sample aligned with the thermometer bulb. This assembly is then placed in a heating bath (e.g., a Thiele tube filled with mineral oil or a calibrated digital melting point apparatus).
- Heating: The heating bath is heated gradually, with the temperature rise controlled to approximately 1-2°C per minute as the expected melting point is approached.
- Observation: The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2) are recorded.
- Reporting: The melting point is reported as the range $T_1 - T_2$.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

Methodology: Distillation Method

- Apparatus Setup: A small quantity of **7-Methoxy-2-tetralone** is placed in a distillation flask with a few boiling chips. The flask is fitted with a condenser, a thermometer, and a collection vessel. The thermometer bulb should be positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- Heating: The distillation flask is heated gently.
- Observation: As the liquid boils, the vapor rises and enters the condenser. The temperature is recorded when it stabilizes, which corresponds to the boiling point of the substance at the given atmospheric pressure.
- Pressure Correction: Since the boiling point is pressure-dependent, the atmospheric pressure at the time of the experiment should be recorded. The boiling point is often reported at a specific pressure (e.g., 1.5 mmHg for **7-Methoxy-2-tetralone**).

Determination of Density

Density is the mass of a substance per unit volume. For a liquid, it is commonly determined using a pycnometer or a hydrometer.

Methodology: Pycnometer Method

- Measurement of Pycnometer Mass: A clean, dry pycnometer of a known volume is weighed accurately (m_1).
- Filling with Sample: The pycnometer is filled with **7-Methoxy-2-tetralone**, ensuring no air bubbles are trapped. The filled pycnometer is then weighed (m_2).
- Temperature Control: The measurement should be carried out at a constant, recorded temperature (e.g., 25°C), as density is temperature-dependent.
- Calculation: The density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$ where V is the volume of the pycnometer.

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology: Qualitative and Semi-Quantitative Determination

- Solvent Selection: A range of solvents, including water and common organic solvents (e.g., ethanol, acetone), are used.
- Procedure: A small, measured amount of **7-Methoxy-2-tetralone** (e.g., 10 mg) is added to a test tube containing a specific volume of the solvent (e.g., 1 mL).
- Observation: The mixture is agitated, and the solubility is observed. Observations can be categorized as:
 - Soluble: The substance completely dissolves, forming a clear solution.
 - Sparingly Soluble: Only a small portion of the substance dissolves.

- Insoluble: The substance does not dissolve.
- Quantitative Determination: For a more precise measurement, a saturated solution is prepared at a specific temperature. A known volume of the saturated solution is then taken, the solvent is evaporated, and the mass of the remaining solute is measured to calculate the solubility in terms of g/L or mol/L.

Mandatory Visualizations

Synthesis Workflow of 7-Methoxy-2-tetralone

The following diagram illustrates a synthetic pathway for **7-Methoxy-2-tetralone** starting from 2,7-dimethoxy-1,4-dihydronaphthalene.

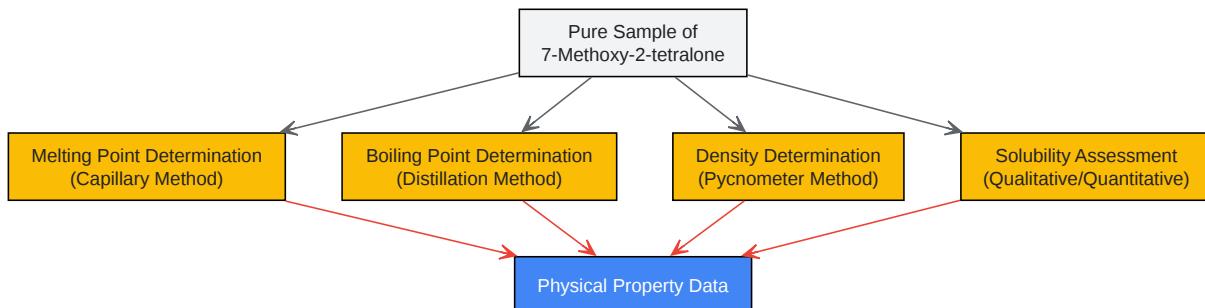


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Caption: Synthesis of **7-Methoxy-2-tetralone** from 2,7-dimethoxy-1,4-dihydronaphthalene.[\[8\]](#)

Logical Relationship of Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a compound like **7-Methoxy-2-tetralone**.



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Caption: Workflow for the experimental characterization of physical properties.

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